

2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol supplier information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol

Cat. No.: B1271977

[Get Quote](#)

An In-depth Technical Guide to **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol** for Researchers

This technical guide provides essential information for researchers, scientists, and drug development professionals interested in **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol**. The document covers key technical data, supplier details, and a generalized workflow for procurement and quality control of research chemicals, presented in a clear and accessible format.

Physicochemical Properties and Identifiers

2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol is a chemical compound often used as a building block in the synthesis of more complex molecules for pharmaceutical and chemical research.^[1] Key identifying information and physical properties are summarized in the table below.

Property	Value	Citations
CAS Number	849021-42-7	[2] [3] [4]
Molecular Formula	C10H15BrN4O	[2] [3] [5]
Molecular Weight	287.16 g/mol	[3] [6]
Melting Point	97-99°C	[2]
Synonyms	1-(5-Bromopyrimidin-2-yl)-4-(2-hydroxyethyl)piperazine, 2-[4-(5-bromo-2-pyrimidinyl)-1-piperazinyl]ethanol	[3] [6] [7]

Supplier Information

The following table lists several suppliers of **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol**. This information is intended for research and development purposes only.[\[1\]](#)[\[3\]](#) It is crucial to consult the supplier's website and certificate of analysis for the most current and lot-specific data.

Supplier	Purity	Available Quantities	Notes
--INVALID-LINK--	Not specified	Inquire	Offers custom synthesis and bulk project assistance. [2]
--INVALID-LINK--	Not specified	Inquire	For Research Use Only. Not Intended for Diagnostic or Therapeutic Use. [3]
--INVALID-LINK--	Not specified	Inquire	States the compound is a useful research chemical. [1]
--INVALID-LINK--	Not specified	Inquire	Provides access to NMR, HPLC, LC-MS, and UPLC data. [4]
--INVALID-LINK--	95%, 96%, 97%, 98%, 99%	mg, g, kg, ton	Lists multiple suppliers, primarily based in China. [5]
--INVALID-LINK--	95+%	Inquire	Lists various suppliers, including J & K SCIENTIFIC LTD. and Wuhan Chemwish Technology Co., Ltd. [6]

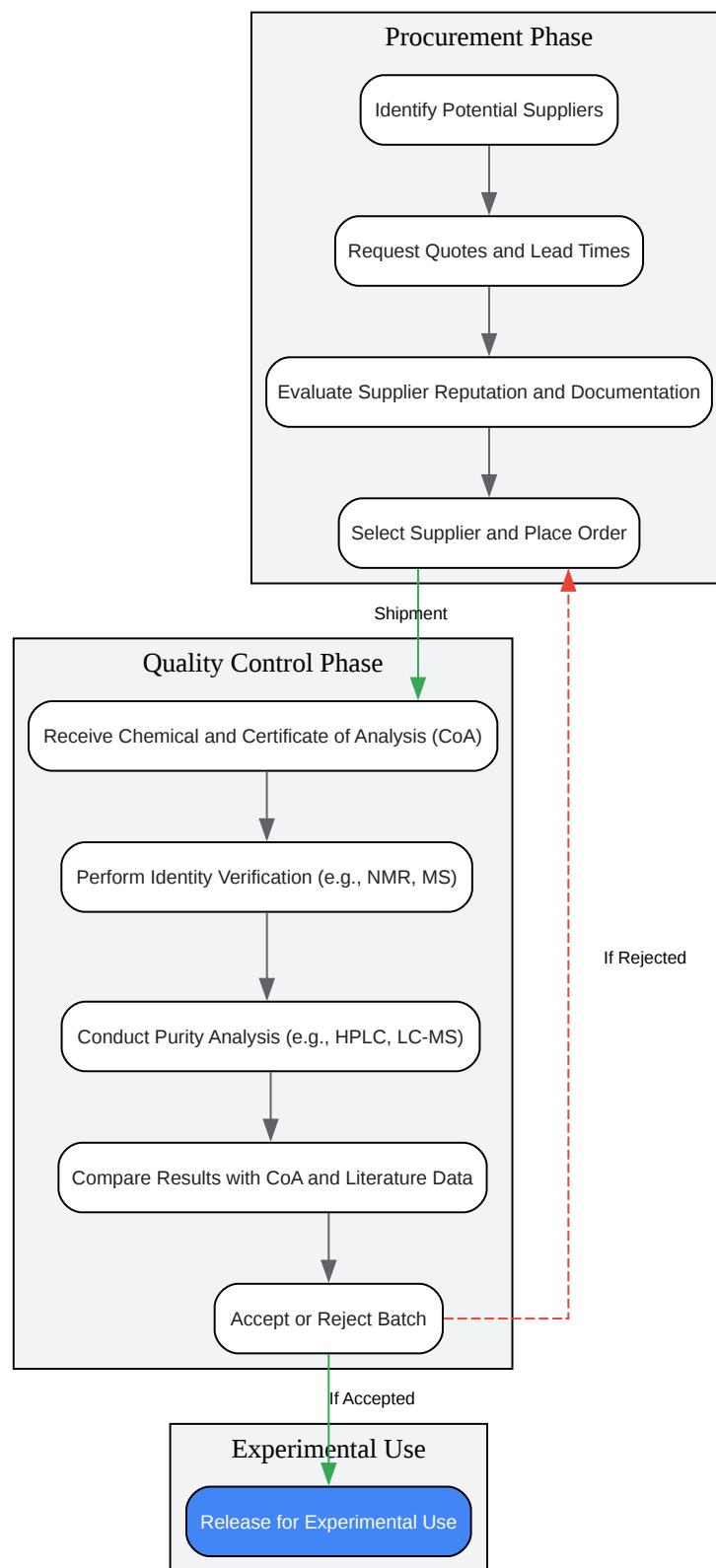
Experimental Protocols

Detailed experimental protocols for the specific use of **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol** are not readily available in the public domain. Researchers should refer to relevant scientific literature for methodologies related to similar compounds or applications. For instance, piperazine and pyrimidine derivatives are common structural motifs in drug discovery, often utilized in the development of kinase inhibitors and other therapeutic agents.[\[8\]](#)[\[9\]](#)[\[10\]](#) The

synthesis of related compounds often involves multi-step reactions that may include halogenation and condensation steps.[11]

Procurement and Quality Control Workflow

The following diagram illustrates a generalized workflow for the procurement and quality control of a research chemical such as **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol**. This process ensures the identity and purity of the compound before its use in experimental studies.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. theclinivex.com [theclinivex.com]
- 2. 14436-32-9 Cas No. | 9 | Matrix Scientific [matrix.staging.1int.co.uk]
- 3. scbt.com [scbt.com]
- 4. 849021-42-7|2-(4-(5-Bromopyrimidin-2-yl)piperazin-1-yl)ethanol|BLD Pharm [bldpharm.com]
- 5. 2-[4-(5-BROMOPYRIMIDIN-2-YL)PIPERAZIN-1-YL]ETHANOL price & availability - MOLBASE [molbase.com]
- 6. 2-[4-(5-BROMOPYRIMIDIN-2-YL)PIPERAZIN-1-YL]ETHANOL suppliers & manufacturers in China [m.chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. mdpi.com [mdpi.com]
- 9. Discovery of N-(2-chloro-6-methyl- phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- yl amino)thiazole-5-carboxamide (BMS-354825), a dual Src/Abl kinase inhibitor with potent antitumor activity in preclinical assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The discovery of N-[5-(4-bromophenyl)-6-[2-[(5-bromo-2-pyrimidinyl)oxy]ethoxy]-4-pyrimidinyl]-N'-propylsulfamide (Macitentan), an orally active, potent dual endothelin receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. WO2007004234A1 - A PROCESS FOR THE PREPARATION OF 2-[2-(4-DIBENZO[b,f][L,4] THIAZEPIN-11-yl-1- PIPERAZINYL)ETHOXY] ETHANOL FUMARATE - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol supplier information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1271977#2-4-5-bromopyrimidin-2-yl-piperazin-1-yl-ethanol-supplier-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com